

A Technical Guide to 4-(Trifluoromethoxy)phenylhydrazine Hydrochloride

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Compound of Interest

4-
Compound Name: (Trifluoromethoxy)phenylhydrazine
hydrochloride
Cat. No.: B162796

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CAS Number: 133115-72-7

This technical guide provides an in-depth overview of **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**, a key organic building block utilized in the synthesis of various pharmaceuticals and agrochemicals.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering comprehensive data on its properties, a detailed experimental protocol for its synthesis, and essential safety information.

Chemical Properties and Data

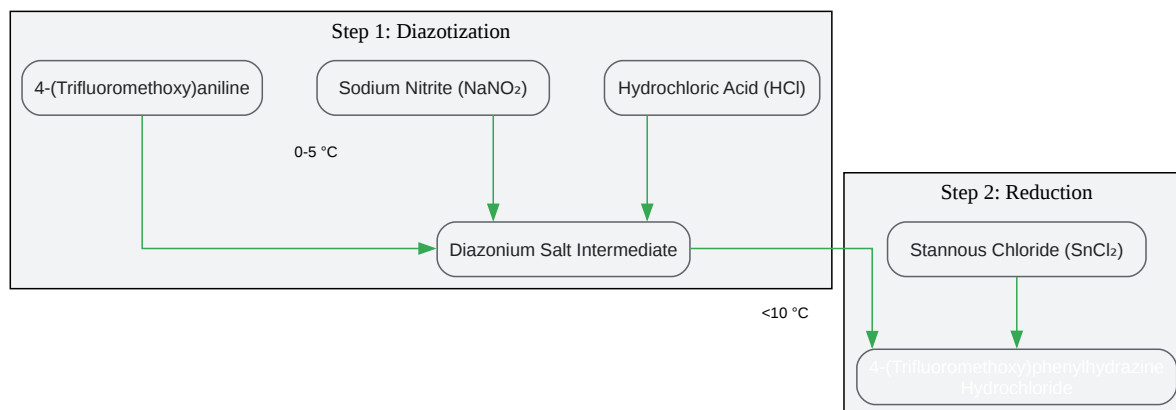
4-(Trifluoromethoxy)phenylhydrazine hydrochloride is a white to pale brown crystalline powder.[2] The trifluoromethoxy group significantly influences the molecule's electronic properties, enhancing its utility as a synthetic intermediate.[1]

Property	Value	Citations
CAS Number	133115-72-7	
Molecular Formula	C ₇ H ₈ ClF ₃ N ₂ O	[3]
Molecular Weight	228.60 g/mol	
Appearance	White to yellow to orange powder/crystal	
Melting Point	230 °C (decomposes)	
Solubility	Soluble in water.	[2]
Purity	Typically >98.0% (by GC)	
InChI Key	KQXZVSQCMVKMBK-UHFFFAOYSA-N	
SMILES	Cl.NNC1=CC=C(OC(F)(F)F)C=C1	
Storage Conditions	Room temperature, under inert gas (e.g., Argon or Nitrogen).	[2]
Sensitivity	Air sensitive, hygroscopic.	

Synthesis of 4-(Trifluoromethoxy)phenylhydrazine Hydrochloride

The synthesis of **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** is typically achieved through a two-step process involving the diazotization of 4-(trifluoromethoxy)aniline followed by the reduction of the resulting diazonium salt. The following experimental protocol is an adapted procedure based on the well-established synthesis of phenylhydrazine hydrochloride, providing a reliable method for laboratory-scale preparation.[4]

Synthesis Workflow



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A diagram illustrating the two-step synthesis of **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**.

Experimental Protocol

Materials:

- 4-(Trifluoromethoxy)aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Stannous Chloride Dihydrate (SnCl₂·2H₂O)
- Ice
- Water
- Ethanol

Procedure:

Step 1: Diazotization of 4-(Trifluoromethoxy)aniline

- In a three-necked flask equipped with a mechanical stirrer and a thermometer, dissolve 4-(trifluoromethoxy)aniline in a mixture of concentrated hydrochloric acid and water, cooled to 0-5 °C in an ice-salt bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the aniline solution. Maintain the temperature of the reaction mixture below 5 °C throughout the addition.
- After the complete addition of the sodium nitrite solution, continue stirring the mixture for an additional 30 minutes at 0-5 °C to ensure the complete formation of the diazonium salt. The resulting solution should be kept cold for the subsequent reduction step.

Step 2: Reduction of the Diazonium Salt

- In a separate flask, prepare a solution of stannous chloride dihydrate in concentrated hydrochloric acid. Cool this solution in an ice bath.
- Slowly add the cold diazonium salt solution to the stannous chloride solution with vigorous stirring. The temperature should be maintained below 10 °C during this addition.
- A precipitate of **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** will form.
- After the addition is complete, continue to stir the mixture for another 30 minutes.
- Collect the precipitate by vacuum filtration and wash it with a small amount of cold water, followed by cold ethanol to remove any impurities.
- Dry the product under vacuum to obtain **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** as a crystalline solid.

Note: This is an adapted protocol. Researchers should perform small-scale trials to optimize reaction conditions.

Spectroscopic Data

As of the last update, publicly available experimental ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data for **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** are limited. Researchers are advised to perform their own analytical characterization to confirm the identity and purity of the synthesized compound.

Applications in Research and Development

4-(Trifluoromethoxy)phenylhydrazine hydrochloride is a valuable intermediate in the synthesis of a variety of biologically active molecules.^[1] Its primary applications are in:

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of novel therapeutic agents, particularly in the development of anti-cancer drugs.^[1] The trifluoromethoxy group can enhance metabolic stability and binding affinity of the final drug molecule.
- **Agrochemicals:** This compound is used in the formulation of herbicides and fungicides.^[1]
- **Materials Science:** It can be utilized in the synthesis of advanced polymers and coatings.

Safety and Handling

4-(Trifluoromethoxy)phenylhydrazine hydrochloride is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H312: Harmful in contact with skin.	P270: Do not eat, drink or smoke when using this product.
H332: Harmful if inhaled.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H315: Causes skin irritation.	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
H319: Causes serious eye irritation.	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
H335: May cause respiratory irritation.	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P501: Dispose of contents/container to an approved waste disposal plant.	

Always consult the Safety Data Sheet (SDS) from the supplier before handling this chemical. Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory.

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